

# Application Notes and Protocols: Preparation of D-3263 Stock Solution in DMSO

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## Compound of Interest

Compound Name: D-3263

Cat. No.: B612222

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**D-3263** is a small molecule agonist of the Transient Receptor Potential Melastatin 8 (TRPM8) channel.[1][2][3] As a TRPM8 agonist, **D-3263** has potential applications in cancer research, particularly in relation to prostate cancer, due to its ability to induce cell death in TRPM8-expressing tumor cells.[4][5] Proper preparation of a stock solution is the first critical step for ensuring reproducibility and accuracy in in-vitro and in-vivo experiments. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving organic molecules like **D-3263** for biological assays.[6][7][8] This document provides a detailed protocol for the preparation, storage, and handling of **D-3263** stock solutions in DMSO.

## Quantitative Data Summary

The following table summarizes the key quantitative information for **D-3263** hydrochloride, the commonly available salt form.

Property	Value	Reference
Chemical Name	D-3263 hydrochloride	[1][9]
Molecular Formula	C <sub>21</sub> H <sub>32</sub> ClN <sub>3</sub> O <sub>3</sub>	[1][9]
Molecular Weight	409.96 g/mol	[2][9]
CAS Number	1008763-54-9 (HCl salt)	[9]
Solubility in DMSO	≥ 10 mM	[2]
Solid Storage	-20°C (long-term), 4°C (short-term)	[2][9]
Solution Storage	-80°C or -20°C (up to 6 months)	[2]

## Experimental Protocols

- **D-3263** hydrochloride powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, disposable pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

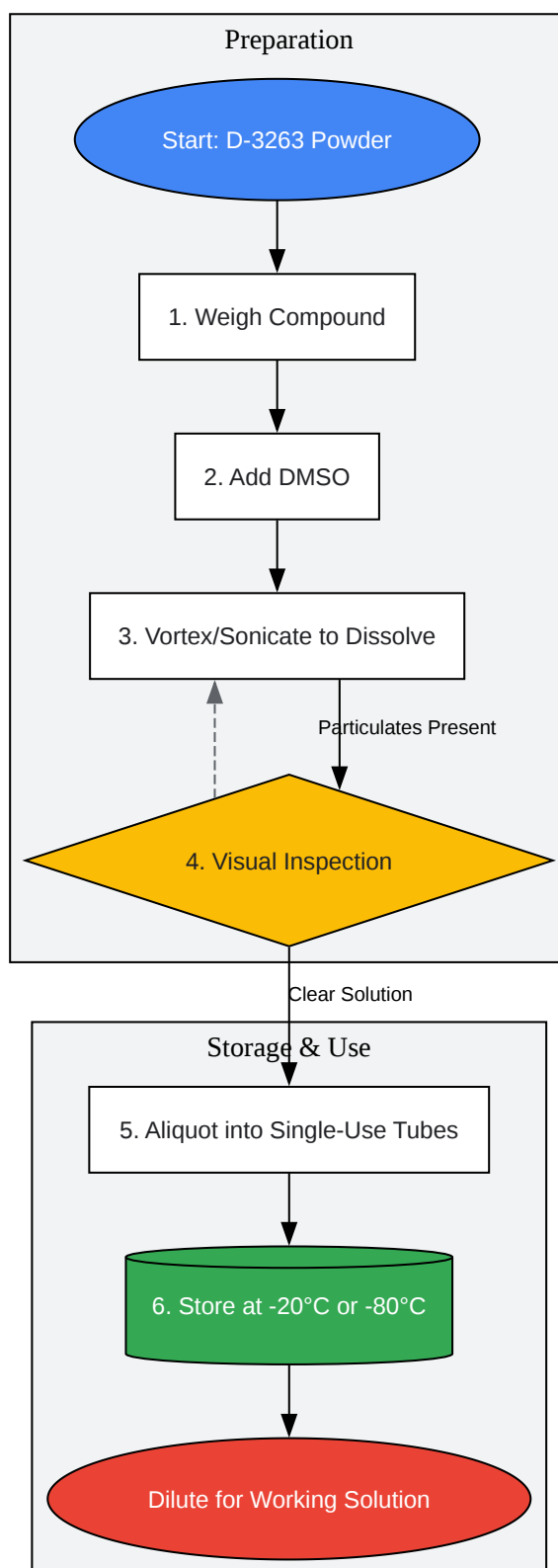
This protocol describes the preparation of a 10 mM stock solution of **D-3263** hydrochloride in DMSO.

- **Acclimatization:** Before opening, allow the vial of **D-3263** hydrochloride powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture, which can affect the stability of the compound.

- Weighing: Carefully weigh out the desired amount of **D-3263** hydrochloride powder using an analytical balance in a fume hood or on a weighing paper. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.0996 mg of the compound.
  - Calculation:
    - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
    - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 409.96 \text{ g/mol} = 0.0040996 \text{ g} = 4.0996 \text{ mg}$
- Dissolution: Add the appropriate volume of DMSO to the vial containing the **D-3263** hydrochloride powder. For the example above, add 1 mL of DMSO.
- Mixing: Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. If necessary, gentle warming in a water bath (not exceeding 40°C) or brief sonication can be used to aid dissolution.<sup>[10]</sup> Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.<sup>[10][11]</sup> Store the aliquots at -20°C or -80°C for long-term storage.<sup>[2]</sup>
- Working Solution Preparation: When preparing a working solution for your experiment, dilute the DMSO stock solution into your aqueous buffer or cell culture medium. It is crucial to add the DMSO stock to the aqueous solution and mix immediately to prevent precipitation. The final concentration of DMSO in cell-based assays should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.<sup>[11][12]</sup> Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

## Visualizations

The following diagram illustrates the workflow for preparing the **D-3263** stock solution.

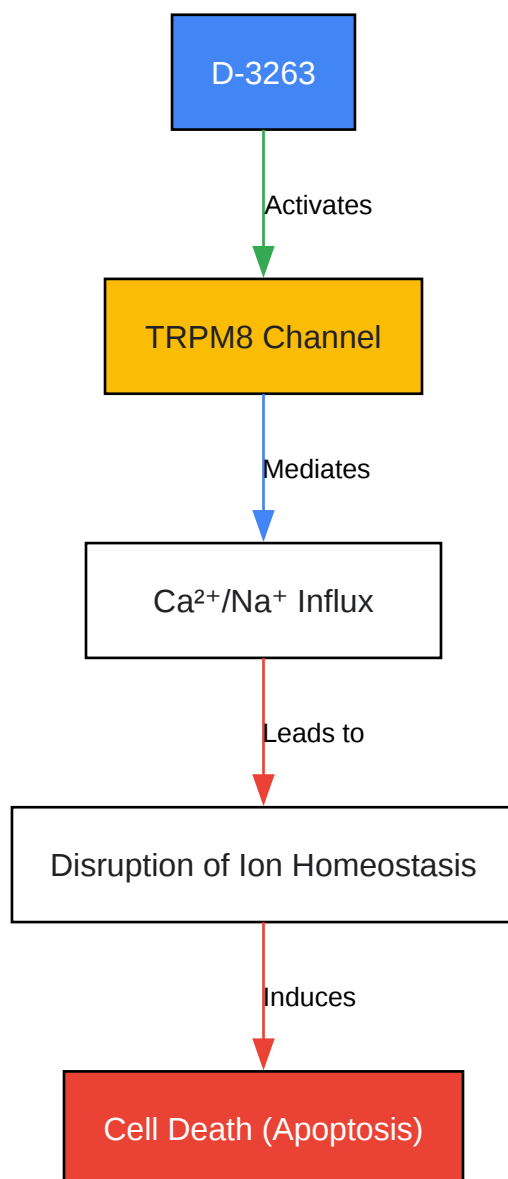


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Caption: Workflow for **D-3263** stock solution preparation.

**D-3263** acts as an agonist for the TRPM8 ion channel. Activation of TRPM8 leads to an influx of cations, primarily  $\text{Ca}^{2+}$  and  $\text{Na}^{+}$ , which can disrupt cellular homeostasis and induce apoptosis in cells where this channel is overexpressed, such as in some prostate cancer cells.

[1]



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Caption: Simplified **D-3263** mechanism of action via TRPM8.

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## References

- 1. D-3263 hydrochloride | C<sub>21</sub>H<sub>32</sub>ClN<sub>3</sub>O<sub>3</sub> | CID 49787136 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. D-3263 hydrochloride | TRPM8 agonist | Probechem Biochemicals [probechem.com]
- 3. D-3263 | C<sub>21</sub>H<sub>31</sub>N<sub>3</sub>O<sub>3</sub> | CID 44137358 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cancer-research-network.com [cancer-research-network.com]
- 5. Facebook [cancer.gov]
- 6. Dimethyl sulfoxide [allwaychemical.com]
- 7. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
- 8. gchemglobal.com [gchemglobal.com]
- 9. medkoo.com [medkoo.com]
- 10. file.selleckchem.com [file.selleckchem.com]
- 11. medchemexpress.cn [medchemexpress.cn]
- 12. benchchem.com [benchchem.com]
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